

Safe Disposal of 3-Cyclopentylpropionic Acid: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Cyclopentylpropionic acid

Cat. No.: B041826

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the safe disposal of **3-Cyclopentylpropionic acid**, a flammable and irritant liquid. Adherence to these protocols is critical for minimizing risks and meeting regulatory requirements.

Chemical and Physical Properties

A summary of the key quantitative data for **3-Cyclopentylpropionic acid** is presented below.

Property	Value
CAS Number	140-77-2
Molecular Formula	C8H14O2
Molecular Weight	142.20 g/mol [1]
Appearance	Colorless, clear liquid [2]
Boiling Point	130 - 132 °C at 16 hPa
Flash Point	47 °C (116.6 °F) - closed cup [2][3]
Density	0.996 g/mL at 25 °C [2][3]

Hazard Identification

3-Cyclopentylpropionic acid is classified as a hazardous chemical with the following primary concerns:

- Flammable Liquid and Vapor: It is a flammable liquid that should be kept away from heat, sparks, open flames, and hot surfaces.[1][2][4][5]
- Skin and Eye Irritant: Causes skin irritation and serious eye irritation.[1][2][4][5]
- Respiratory Irritant: May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

Before handling **3-Cyclopentylpropionic acid** for disposal, all personnel must be equipped with the appropriate Personal Protective Equipment (PPE) to prevent exposure. This includes:

- Eye Protection: Eyeshields or chemical safety goggles. A face shield is recommended in addition to goggles.[3]
- Hand Protection: Wear appropriate protective gloves.
- Skin Protection: Wear appropriate protective clothing to prevent skin exposure.[4]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[4]

Disposal Protocol

The disposal of **3-Cyclopentylpropionic acid** is regulated and must be handled as hazardous waste. Improper disposal can lead to safety hazards and environmental contamination.

Step-by-Step Disposal Procedure

- Waste Characterization: Chemical waste generators are responsible for determining if a discarded chemical is classified as a hazardous waste.[4] Given its flammability and irritant properties, **3-Cyclopentylpropionic acid** is considered hazardous waste.
- Waste Collection:

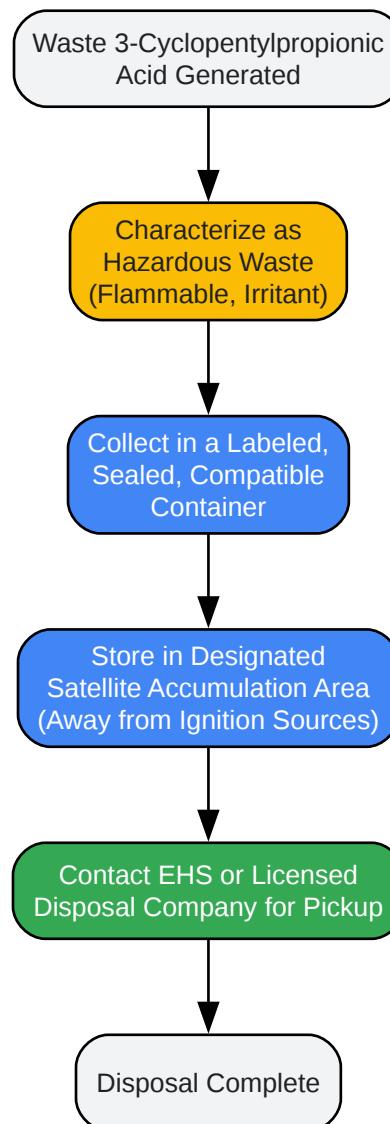
- Designate a specific, sealed, and properly labeled waste container for **3-Cyclopentylpropionic acid**.
- The container must be made of a material compatible with the chemical.
- Ensure the container is kept tightly closed when not in use.[\[2\]](#)
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the chemical name ("**3-Cyclopentylpropionic acid**"), and a description of the hazards (e.g., "Flammable Liquid," "Irritant").
- Storage:
 - Store the hazardous waste container in a designated satellite accumulation area.
 - The storage area must be well-ventilated and away from sources of ignition such as heat, sparks, or open flames.[\[2\]](#)[\[6\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to schedule a pickup.[\[6\]](#)
 - Provide them with the accurate chemical name and quantity of the waste.
 - Follow all instructions provided by the EHS or the disposal company regarding packaging and transportation preparation.
- Spill Management:
 - Small Spills (less than 100 mL):
 - Remove all sources of ignition.[\[4\]](#)
 - Use spark-proof tools and explosion-proof equipment.[\[4\]](#)
 - Soak up the spill with an inert absorbent material, such as sand.

- Collect the absorbent material in a suitable, closed container for disposal as hazardous waste.[\[4\]](#)
- Clean the spill area with soap and water.
- Large Spills (greater than 100 mL):
 - Evacuate the area immediately.[\[6\]](#)
 - Alert your supervisor and contact your institution's emergency response team or EHS.[\[6\]](#)
 - Prevent entry into the affected area.[\[6\]](#)

Note: Under no circumstances should **3-Cyclopentylpropionic acid** be disposed of down the drain or in regular trash.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-Cyclopentylpropionic acid**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for **3-Cyclopentylpropionic acid** disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclopentanepropanoic acid | C8H14O2 | CID 8818 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 3-Cyclopentylpropionic acid - Safety Data Sheet [chemicalbook.com]
- 3. 3-Cyclopentylpropionic acid 98 140-77-2 [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Safe Disposal of 3-Cyclopentylpropionic Acid: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041826#3-cyclopentylpropionic-acid-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com